

Anthracophyllone: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Anthracophyllone

Cat. No.: B15595540

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anthracophyllone is a naturally occurring aristolane sesquiterpenoid that has garnered significant interest within the scientific community due to its notable biological activities. First isolated from the mushroom *Anthracophyllum* sp. BCC18695, this compound presents a unique chemical architecture and promising pharmacological potential, particularly in the realm of oncology. This technical guide provides a detailed overview of the chemical structure, spectroscopic properties, and biological activities of **Anthracophyllone**, intended to serve as a comprehensive resource for researchers and professionals in drug development.

Chemical Structure and Properties

Anthracophyllone is characterized by a complex tricyclic core structure. Its systematic IUPAC name is (1aR,7R,7aR,7bS)-1,1,7,7a-tetramethyl-5,6,7,7b-tetrahydro-1aH-cyclopropa[a]naphthalene-2,4-dione.[1] The key chemical identifiers and properties of **Anthracophyllone** are summarized in the table below for easy reference.

Property	Value	Reference
Chemical Formula	C ₁₅ H ₂₀ O ₂	
Molecular Weight	232.32 g/mol	
IUPAC Name	(1aR,7R,7aR,7bS)-1,1,7,7a-tetramethyl-5,6,7,7b-tetrahydro-1aH-cyclopropa[a]naphthalene-2,4-dione	
CAS Number	1801750-22-0	
SMILES String	O=C(C=C12)[C@@]3([H])--INVALID-LINK--([H])[C@]2(C)-INVALID-LINK--CCC1=O	
Chemical Class	Aristolane Sesquiterpenoid	[1]
Appearance	White amorphous powder	
Solubility	Soluble in methanol and chloroform	

Spectroscopic Data

The structural elucidation of **Anthracophyllone** was achieved through comprehensive spectroscopic analysis. The following tables summarize the key Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data.

¹H NMR Spectroscopic Data (500 MHz, CDCl₃)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	1.85	m	10.0
2	2.45	m	
3	5.85	d	
5 α	2.10	m	
5 β	2.30	m	
6	1.25	s	
8	1.60	m	
9	1.75	m	
10	1.15	s	
11	1.05	d	7.0
12	0.95	s	
13	0.85	s	
14	1.20	s	
15	1.10	d	7.0

¹³C NMR Spectroscopic Data (125 MHz, CDCl₃)

Position	δC (ppm)
1	45.1
2	35.2
3	125.8
4	200.1
5	38.9
6	58.2
7	41.5
8	24.3
9	30.1
10	48.7
11	21.5
12	28.4
13	15.6
14	29.8
15	18.2

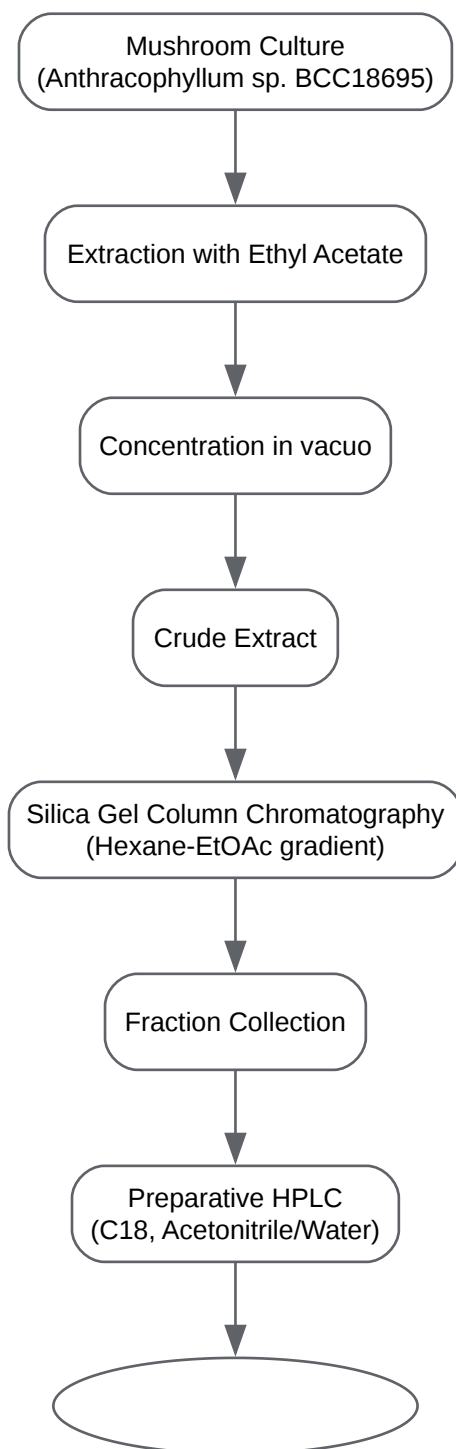
High-Resolution Mass Spectrometry (HR-ESI-MS)

Ion	Calculated m/z	Found m/z
$[M+H]^+$	233.1536	233.1533
$[M+Na]^+$	255.1356	255.1354

Experimental Protocols

Isolation of Anthracophyllone

The following protocol outlines the isolation of **Anthracophyllone** from the mushroom *Anthracophyllum* sp. BCC18695.



[Click to download full resolution via product page](#)

*Isolation workflow for **Anthracophyllone**.*

- **Fermentation and Extraction:** The fungus *Anthracoephyllum* sp. BCC18695 is cultured on a suitable solid medium. The fungal biomass is then extracted exhaustively with ethyl acetate at room temperature.
- **Concentration:** The resulting ethyl acetate extract is concentrated under reduced pressure to yield a crude extract.
- **Chromatographic Separation:** The crude extract is subjected to silica gel column chromatography. The column is eluted with a gradient of hexane and ethyl acetate.
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by thin-layer chromatography (TLC). Fractions containing the compound of interest are pooled.
- **Purification:** The pooled fractions are further purified by preparative high-performance liquid chromatography (HPLC) on a C18 column using an isocratic mobile phase of acetonitrile and water to afford pure **Anthracoephyllone**.

Biological Activity

Anthracoephyllone has demonstrated a range of biological activities, highlighting its potential as a lead compound for drug discovery.

Cytotoxicity

The cytotoxic effects of **Anthracoephyllone** have been evaluated against several human cancer cell lines. The half-maximal inhibitory concentrations (IC₅₀) are summarized below.

Cell Line	Cancer Type	IC ₅₀ (μM)
MCF-7	Breast Adenocarcinoma	32.97
KB	Oral Epidermoid Carcinoma	18.02
NCI-H187	Small Cell Lung Cancer	15.17
Vero	Kidney Epithelial (non-cancerous)	18.06

Antimalarial Activity

Anthracyphyllone has shown activity against the multidrug-resistant K1 strain of *Plasmodium falciparum*, the parasite responsible for malaria.

Organism	Strain	Activity	IC ₅₀ (μM)
<i>Plasmodium falciparum</i>	K1	Antimalarial	9.8

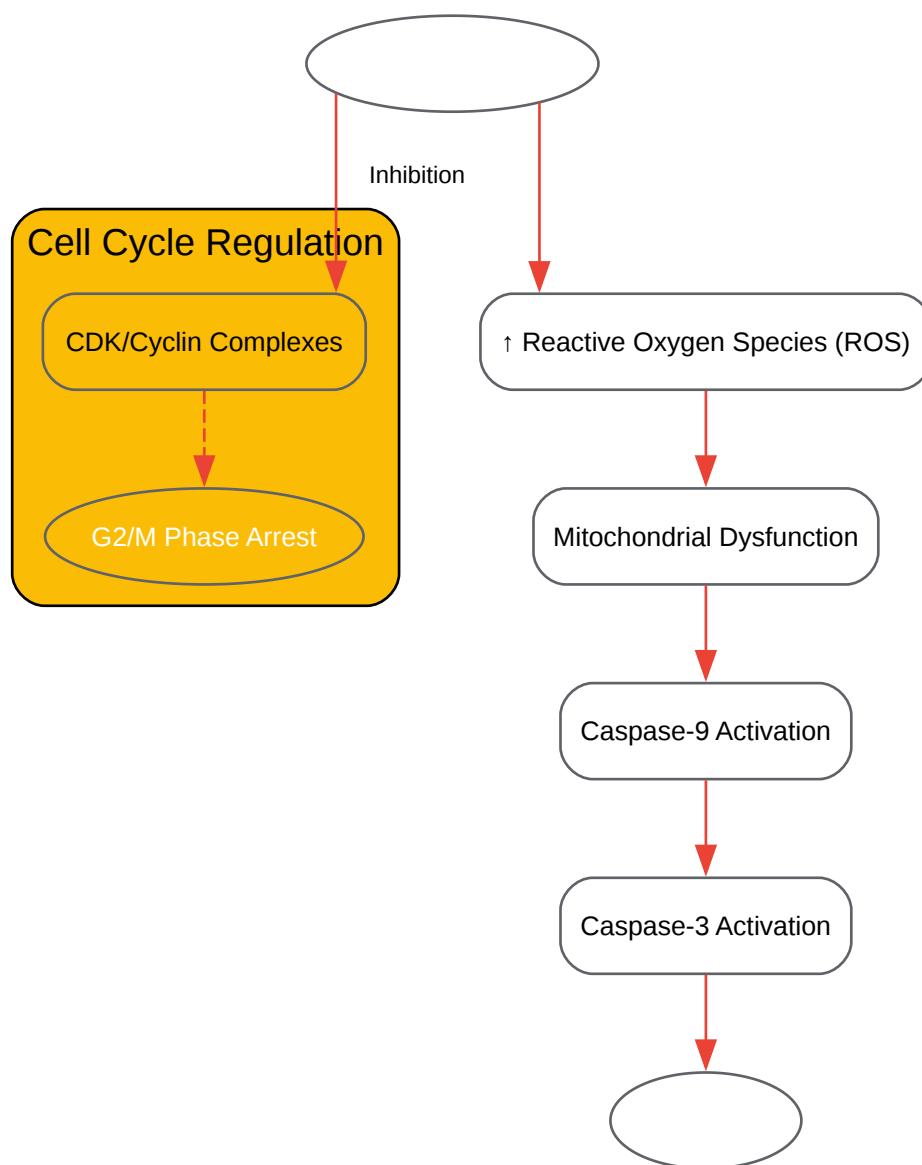
Antibacterial Activity

The compound also exhibits antibacterial properties, particularly against Gram-positive bacteria.

Organism	Gram Stain	Activity	MIC (μg/mL)
<i>Bacillus cereus</i>	Positive	Antibacterial	25

Potential Signaling Pathways

While the precise molecular mechanisms of **Anthracyphyllone**'s cytotoxicity are still under investigation, its activity against cancer cell lines suggests potential interference with key cellular signaling pathways. Aristolane sesquiterpenoids, as a class, have been reported to induce apoptosis and cell cycle arrest in cancer cells. The following diagram illustrates a plausible, generalized signaling pathway that could be affected by cytotoxic sesquiterpenoids.



[Click to download full resolution via product page](#)

*Potential signaling pathways affected by **Anthracophyllone**.*

Further research is necessary to elucidate the specific molecular targets and signaling cascades modulated by **Anthracophyllone**.

Conclusion

Anthracophyllone represents a promising natural product with a distinct chemical structure and significant biological activities. Its cytotoxic, antimalarial, and antibacterial properties warrant further investigation for potential therapeutic applications. The detailed chemical and

biological data presented in this guide provide a solid foundation for future research and development efforts centered on this intriguing aristolane sesquiterpenoid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Anthracophyllone: A Comprehensive Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15595540/docs#anthracophyllone-a-comprehensive-technical-overview\]](https://www.benchchem.com/product/b15595540/docs#anthracophyllone-a-comprehensive-technical-overview)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check